

Structure and properties of 3-Cyclopropoxy-4-iodo-2-nitropyridine

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Compound of Interest

Compound Name: 3-Cyclopropoxy-4-iodo-2-nitropyridine

Cat. No.: B14828155

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Technical Monograph: **3-Cyclopropoxy-4-iodo-2-nitropyridine**

Part 1: Executive Summary & Chemical Identity

3-Cyclopropoxy-4-iodo-2-nitropyridine is a highly specialized heterocyclic intermediate used primarily in the discovery and development of small-molecule kinase inhibitors, particularly those targeting the MAPK/MEK pathway (e.g., analogs of Trametinib or Cobimetinib).

Its structural value lies in its "ortho-triad" functionalization:

- **2-Nitro Group:** A latent amine precursor for intramolecular cyclization.
- **3-Cyclopropoxy Group:** Provides unique steric bulk and lipophilicity (modulation) while lacking the metabolic liability of standard alkyl ethers. The direct cyclopropyl-oxygen bond is electronically distinct from a cyclopropyl-methyl ether.
- **4-Iodo Group:** A highly reactive handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Sonogashira), allowing for the modular attachment of pharmacophores.

Physicochemical Profile[1][2][3][4][5][6][7][8]

Property	Value (Experimental/Predicted)	Context
Molecular Formula		Core Pyridine Scaffold
Molecular Weight	306.06 g/mol	Heavy atom count driven by Iodine
Appearance	Yellow to Orange Crystalline Solid	Typical of nitro-pyridine derivatives
Predicted LogP	~2.1 - 2.5	Cyclopropyl adds lipophilicity vs. methoxy
Solubility	DMSO, DMF, DCM, Ethyl Acetate	Poor water solubility
CAS Registry	Not widely listed	Proprietary intermediate (Ref: Analogous scaffolds)

Part 2: Synthesis & Manufacturing Protocols

The synthesis of this molecule requires navigating the regioselectivity of the pyridine ring. The most robust route utilizes Nucleophilic Aromatic Substitution (

) on a fluoro-nitro precursor.

Route A: The Displacement (Recommended)

This protocol relies on the high electronegativity of the 3-fluoro substituent, activated by the ortho-nitro and para-iodo groups, to facilitate displacement by the secondary alcohol (cyclopropanol).

Precursor: 3-Fluoro-4-iodo-2-nitropyridine.

Protocol:

- Activation: Charge a reactor with Cyclopropanol (1.2 equiv) and anhydrous DMF (Dimethylformamide).

- Deprotonation: Cool to 0°C. Add Cesium Carbonate () (1.5 equiv) or Sodium Hydride (NaH) (1.1 equiv). Stir for 30 mins to generate the alkoxide.
 - Expert Note:

is preferred over NaH for cyclopropanol to prevent potential ring-opening side reactions or runaway exotherms.
- Addition: Add 3-Fluoro-4-iodo-2-nitropyridine (1.0 equiv) portion-wise.
- Reaction: Warm to ambient temperature (25°C) or mild heat (40-50°C). Monitor by LC-MS.
 - Reaction Endpoint: Disappearance of the fluoro-precursor ().
- Workup: Quench with water. Extract with Ethyl Acetate. The nitro group makes the product crystalline; purification via recrystallization (EtOH/Heptane) is often sufficient.

Route B: Directed Ortho-Metallation (Alternative)

If the 3-fluoro precursor is unavailable, a directed lithiation strategy on 3-cyclopropoxy-2-nitropyridine can be attempted, though it suffers from poor regiocontrol (iodination may occur at C6).

“

Critical Process Parameter (CPP): The integrity of the cyclopropyl ring is sensitive to strong Lewis acids. Avoid acidic workups or high temperatures (>100°C) which can trigger ring-opening rearrangement to the allyl ether.

Part 3: Reactivity & Divergent Synthesis

The utility of **3-Cyclopropoxy-4-iodo-2-nitropyridine** lies in its ability to serve as a "linchpin" for bicyclic heterocycles.

Cross-Coupling (The C4 Vector)

The C4-Iodine bond is chemically distinct from the nitro and alkoxy groups. It undergoes Suzuki-Miyaura coupling with aryl boronic acids/esters.

- Catalyst System:

or

with

in Dioxane/Water.

- Application: Installing the "tail" of the kinase inhibitor (e.g., a substituted phenyl or pyrazole ring).

Reduction & Cyclization (The C2/C3 Vector)

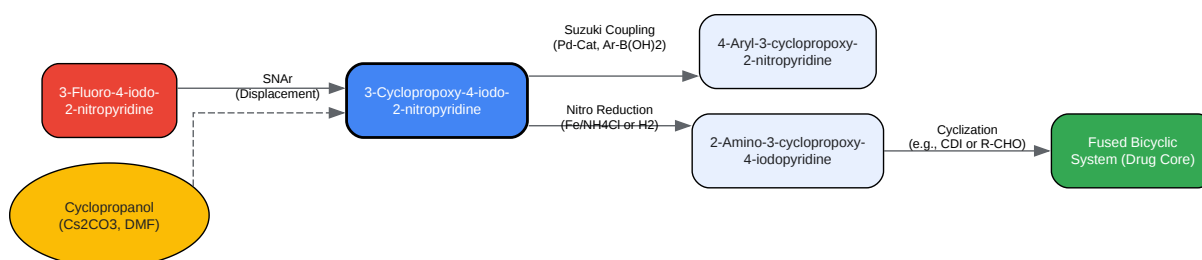
Reduction of the nitro group (

or

) yields the 2-amino-3-cyclopropoxy-4-iodopyridine.

- Cyclization: This amine can react with adjacent electrophiles (installed at C4 or C3) to form fused systems like [1,2,3]triazolo[4,5-b]pyridines or oxazolo[4,5-b]pyridines.

Visualization: Synthetic & Reactivity Pathway



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Caption: Synthetic workflow from the fluoro-precursor to the target intermediate and its subsequent divergence into drug-like scaffolds.

Part 4: Handling, Safety & Stability

- Hazard Classification:
 - Skin Sensitizer: Pyridine intermediates, especially iodinated ones, are potent sensitizers.
 - Acute Toxicity: Likely toxic if swallowed (Category 3/4) based on nitropyridine analogs.
- Storage:
 - Store at 2-8°C under inert atmosphere (Argon/Nitrogen).
 - Protect from light (Iodides can liberate
upon photo-degradation).
- Stability: The cyclopropyl ether linkage is stable to basic and neutral conditions but may cleave under strong Bronsted acidic conditions (e.g.,
, conc.
) to form the ring-opened propanol derivative.

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